

In-Depth Technical Guide: 2-(4-oxocyclohexyl)acetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-oxocyclohexyl)acetic Acid

Cat. No.: B1311175

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(4-oxocyclohexyl)acetic acid**, a valuable building block in medicinal chemistry and organic synthesis. The document details its chemical and physical properties, commercial availability, and provides a plausible synthetic route. While direct biological data for this specific compound is limited in publicly available literature, this guide will also touch upon the broader context of cyclohexanone derivatives in drug discovery.

Chemical and Physical Properties

2-(4-oxocyclohexyl)acetic acid is a saturated carbocyclic compound containing a ketone and a carboxylic acid functional group. These functionalities make it a versatile intermediate for a variety of chemical transformations.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O ₃	[1]
Molecular Weight	156.18 g/mol	[1]
CAS Number	52263-23-7	[1]
EC Number	874-026-3	[1]
PubChem CID	9920438	[1]
InChI	InChI=1S/C8H12O3/c9-7-3-1-6(2-4-7)5-8(10)11/h6H,1-5H2,(H,10,11)	[1]
Purity	≥98%	[1]
Storage	Store at 2-8°C; Desiccated	

Commercial Suppliers

2-(4-oxocyclohexyl)acetic acid is available from various chemical suppliers. The following table summarizes offerings from a representative supplier.

Supplier	Product Code	Purity	Available Quantities
LabSolutions	O589355	98%	250mg, 1g, 5g

Synthesis

A plausible and common method for the preparation of **2-(4-oxocyclohexyl)acetic acid** is the hydrolysis of its corresponding methyl ester, methyl 2-(4-oxocyclohexyl)acetate. This precursor is commercially available.

Experimental Protocol: Hydrolysis of Methyl 2-(4-oxocyclohexyl)acetate

This protocol is a generalized procedure for the hydrolysis of an ester to a carboxylic acid and should be adapted and optimized for specific laboratory conditions.

Materials:

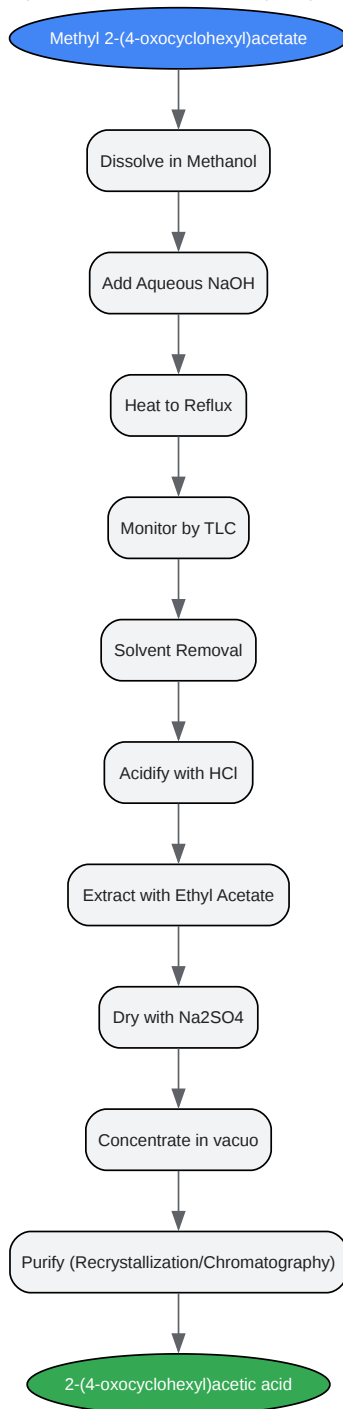
- Methyl 2-(4-oxocyclohexyl)acetate
- Aqueous solution of a strong base (e.g., Sodium Hydroxide or Potassium Hydroxide)
- An organic co-solvent (e.g., Methanol or Tetrahydrofuran) to aid solubility
- Aqueous solution of a strong acid (e.g., Hydrochloric Acid) for neutralization
- Organic solvent for extraction (e.g., Ethyl acetate or Dichloromethane)
- Anhydrous sodium sulfate or magnesium sulfate for drying
- Standard laboratory glassware and equipment for reflux, extraction, and solvent removal.

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve methyl 2-(4-oxocyclohexyl)acetate in a suitable organic solvent like methanol.
- **Saponification:** To the stirred solution, add an aqueous solution of a base (e.g., 1M NaOH) in stoichiometric excess.
- **Reflux:** Heat the reaction mixture to reflux and monitor the reaction progress using a suitable technique (e.g., Thin Layer Chromatography).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and remove the organic solvent under reduced pressure.
- **Acidification:** Cool the remaining aqueous solution in an ice bath and acidify by the dropwise addition of a strong acid (e.g., 1M HCl) until the pH is acidic. The product, **2-(4-oxocyclohexyl)acetic acid**, should precipitate out of the solution.

- Extraction: Extract the aqueous layer multiple times with an organic solvent such as ethyl acetate.
- Drying and Concentration: Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude **2-(4-oxocyclohexyl)acetic acid** can be further purified by recrystallization or column chromatography.

Synthetic Workflow: Ester Hydrolysis

[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **2-(4-oxocyclohexyl)acetic acid**.

Applications in Drug Discovery and Medicinal Chemistry

While specific biological activities for **2-(4-oxocyclohexyl)acetic acid** are not extensively documented in peer-reviewed literature, the cyclohexanone moiety is a common scaffold in medicinal chemistry. Derivatives of cyclohexanone are explored for a range of biological activities. The presence of both a ketone and a carboxylic acid group in **2-(4-oxocyclohexyl)acetic acid** makes it a valuable starting material for the synthesis of more complex molecules with potential therapeutic applications.

The ketone can be subjected to reactions such as reduction, reductive amination, and aldol condensation to introduce further diversity. The carboxylic acid can be converted to esters, amides, or other functional groups, allowing for the exploration of a wide chemical space.

Safety Information

Based on available data, **2-(4-oxocyclohexyl)acetic acid** should be handled with care in a laboratory setting.

- GHS Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Spectral Data

Detailed spectral data (NMR, IR, Mass Spectrometry) for **2-(4-oxocyclohexyl)acetic acid** is not readily available in public databases. However, data for its precursor, methyl 2-(4-oxocyclohexyl)acetate, is available and can provide some insights. For instance, the GC-MS data for the methyl ester is available on PubChem[2]. Researchers are advised to acquire and interpret their own analytical data for **2-(4-oxocyclohexyl)acetic acid** upon synthesis or purchase.

Conclusion

2-(4-oxocyclohexyl)acetic acid is a commercially available and synthetically accessible building block with potential applications in medicinal chemistry. Its bifunctional nature allows for diverse chemical modifications, making it an attractive starting point for the synthesis of novel compounds for drug discovery programs. While direct biological data is currently scarce, the established importance of the cyclohexanone scaffold suggests that derivatives of this compound could exhibit interesting pharmacological properties. Standard laboratory safety precautions should be observed when handling this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. labsolu.ca [labsolu.ca]
- 2. Methyl 2-(4-oxocyclohexyl)acetate | C₉H₁₄O₃ | CID 21249113 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-(4-oxocyclohexyl)acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311175#commercial-suppliers-of-2-4-oxocyclohexyl-acetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com